

Synthesis of "3-Amino-4-(methoxycarbonyl)benzoic acid" for beginners

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Compound of Interest

Compound Name: 3-Amino-4-(methoxycarbonyl)benzoic acid

Cat. No.: B1276513

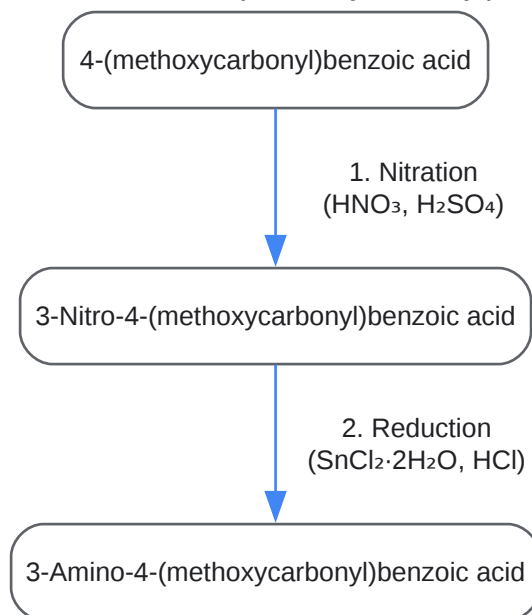
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Overall Synthesis Pathway

The synthesis of **3-Amino-4-(methoxycarbonyl)benzoic acid** is achieved in two main steps:

- Nitration: 4-(methoxycarbonyl)benzoic acid is nitrated using a mixture of concentrated nitric acid and sulfuric acid to yield 3-Nitro-4-(methoxycarbonyl)benzoic acid.
- Reduction: The nitro group of 3-Nitro-4-(methoxycarbonyl)benzoic acid is then reduced to an amino group to afford the final product, **3-Amino-4-(methoxycarbonyl)benzoic acid**.

Synthesis of 3-Amino-4-(methoxycarbonyl)benzoic acid



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